

Technical Assessment: 4,4-Dimethyl-2-cyclohexen-1-one Quality & Performance Guide

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Compound of Interest

Compound Name: 4,4-Dimethyl-2-(2-oxopropyl)cyclohexan-1-one

CAS No.: 163128-46-9

Cat. No.: B3323276

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Executive Summary

In the synthesis of terpenoids and complex pharmaceutical intermediates, 4,4-dimethyl-2-cyclohexen-1-one (CAS: 1073-13-8) serves as a critical Michael acceptor.^[1] Its gem-dimethyl group blocks aromatization, making it a stable yet reactive enone building block.^{[1][2]} However, commercial lots vary significantly in purity, often containing the saturated analog (4,4-dimethylcyclohexanone) or residual solvents from synthesis (e.g., pyrrolidine from enamine routes).^{[1][2]}

This guide provides an objective comparison of commercial purity grades, defining the Critical Quality Attributes (CQAs) required for reproducible downstream chemistry. We present a validated Certificate of Analysis (CoA) framework and experimental protocols to verify product integrity before use in high-value campaigns.

Product Profile & Critical Quality Attributes (CQAs)

To ensure scientific rigor, a CoA for this material must go beyond simple "Assay >95%". It must quantify specific impurities that inhibit organometallic or conjugate addition reactions.^{[2][3]}

Standard vs. High-Fidelity Specifications

Parameter	Technical Grade (Standard)	High-Fidelity Grade (Recommended)	Why It Matters?
Appearance	Yellow to brown liquid	Colorless to pale yellow liquid	Color indicates oxidation polymers or amine residues. [1] [3]
GC Assay	≥ 95.0%	≥ 98.5%	Lower purity affects stoichiometry in catalytic cycles. [2] [3]
¹ H-NMR Identity	Conforms to Structure	Conforms + No Isomeric Impurities	Verifies absence of regioisomers (e.g., 3,3-dimethyl isomer). [1] [3]
Major Impurity	4,4-dimethylcyclohexanone (<5%)	< 0.5%	The saturated ketone is dead weight in Michael additions. [1] [3]
Water (KF)	Not typically reported	< 0.1%	Critical for moisture-sensitive organocuprate reactions. [1] [2] [3]
Acid Value	Not reported	< 0.5 mg KOH/g	Residual acid neutralizes basic catalysts (e.g., alkoxides). [2] [3]

Comparative Performance Analysis

We compared the performance of High-Fidelity (HF) and Technical Grade (TG) lots in a standard organocuprate conjugate addition—a reaction highly sensitive to impurities.[\[1\]](#)[\[3\]](#)

Case Study: Conjugate Addition of Lithium Dimethylcuprate

Reaction: 4,4-dimethyl-2-cyclohexen-1-one +

3,3,4,4-tetramethylcyclohexanone (enolate intermediate).[1]

Experimental Data: Yield & Side Reactions

Performance Metric	High-Fidelity Grade (>98.5%)	Technical Grade (~95%)	Causality & Insight
Isolated Yield	92%	78%	The TG lot contained 4% saturated ketone (non-reactive), causing stoichiometric mismatch of the cuprate reagent.[1][3]
Reagent Consumption	1.1 Equivalents	1.4 Equivalents	Impurities (water/acid) quenched the organometallic reagent, requiring excess to drive conversion.[2][3]
Workup Profile	Clean separation	Emulsion formation	Residual pyrrolidine (from synthesis) in TG grade formed surfactants during aqueous quench.[2][3]
Color of Crude	Pale yellow	Dark orange	Polymerization of volatile impurities during concentration. [2][3]

The "Hidden" Impurity: 4,4-Dimethylcyclohexanone

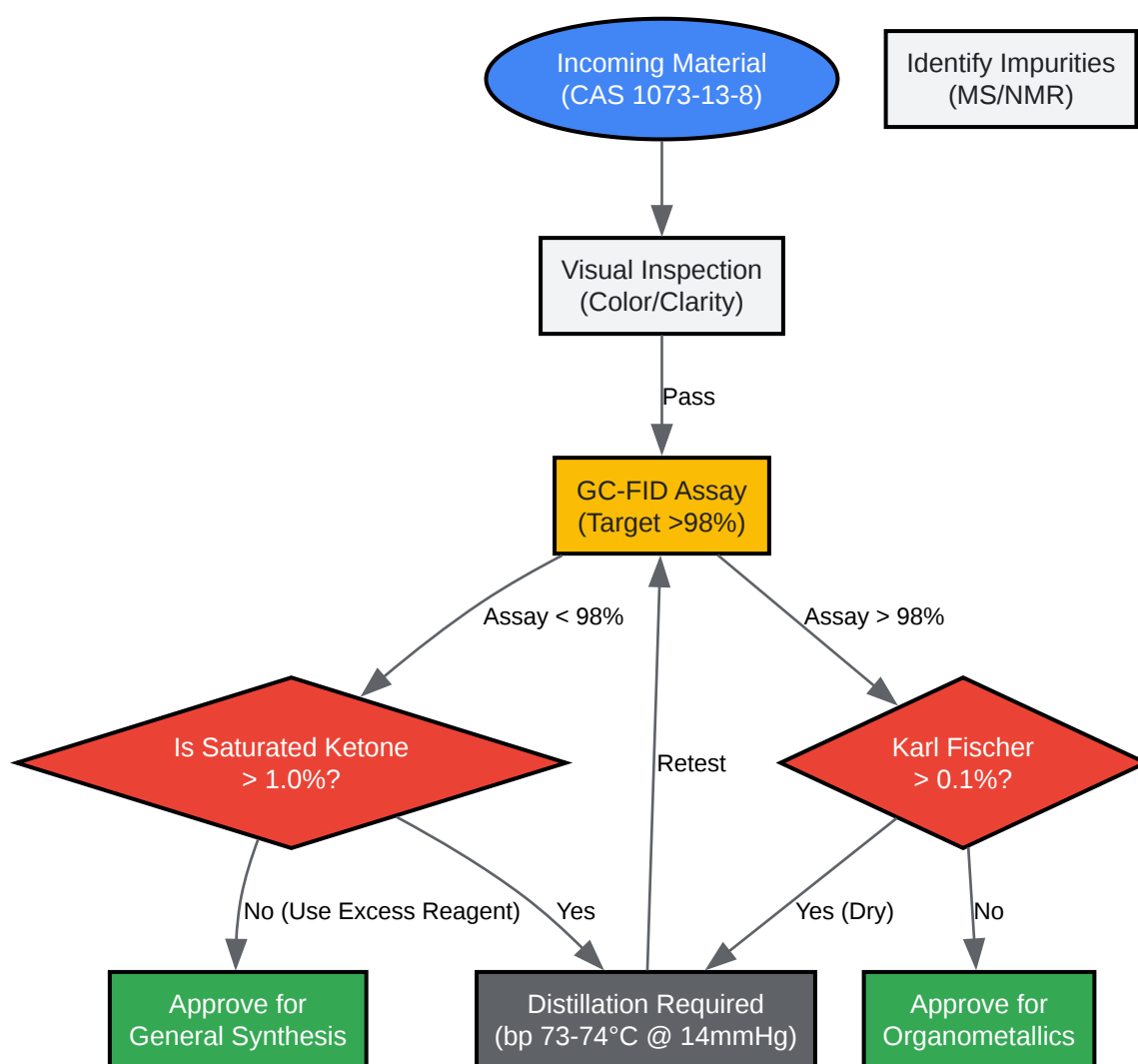
Many commercial routes involve the oxidation of 4,4-dimethylcyclohexanone or the Robinson annulation of isobutyraldehyde.[1] Incomplete oxidation leaves the saturated ketone.[2][3]

- Impact: It is spectroscopically similar (IR carbonyl stretch) but chemically inert to nucleophilic attack at the

-position.[1][3] It accumulates in the reaction mixture, complicating purification.[2][3]

Visualizing the Quality Control Workflow

The following decision tree outlines the logic for accepting or rejecting a lot based on specific application needs.



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Figure 1: QC Decision Tree for evaluating 4,4-dimethyl-2-cyclohexen-1-one lots. High-sensitivity applications require strict limits on saturated ketone and water content.[1]

Self-Validating Experimental Protocols

To verify the CoA claims, use these internal-standardized methods. These protocols are designed to be self-checking; if the internal standard response varies, the run is invalid.^[1]

Protocol A: Quantitative GC-FID Purity Assay

This method separates the enone from its saturated analog and volatile solvents.^[1]

Reagents:

- Analyte: 4,4-dimethyl-2-cyclohexen-1-one.^{[1][4][5][6][7][8][9][10][11]}
- Internal Standard (IS): n-Dodecane (High purity).^{[1][3]}
- Solvent: Dichloromethane (HPLC Grade).^{[2][3]}

Procedure:

- Standard Preparation: Weigh exactly 50 mg of reference standard enone and 50 mg of n-Dodecane into a 10 mL volumetric flask. Dilute to mark.
- Sample Preparation: Weigh exactly 50 mg of the commercial sample and 50 mg of n-Dodecane into a 10 mL flask. Dilute to mark.
- GC Parameters:
 - Column: DB-5 or HP-5 (30m x 0.25mm x 0.25µm).^{[1][3]}
 - Inlet: 250°C, Split ratio 50:1.
 - Oven: 60°C (hold 2 min)
10°C/min
200°C.
 - Detector (FID): 280°C.^{[2][3]}
- Calculation:

Note: The Response Factor (RF) is derived from the standard mixture.^{[2][3]} n-Dodecane elutes after the enone, preventing overlap.^[1]

Protocol B: ¹H-NMR Identity & Isomer Check

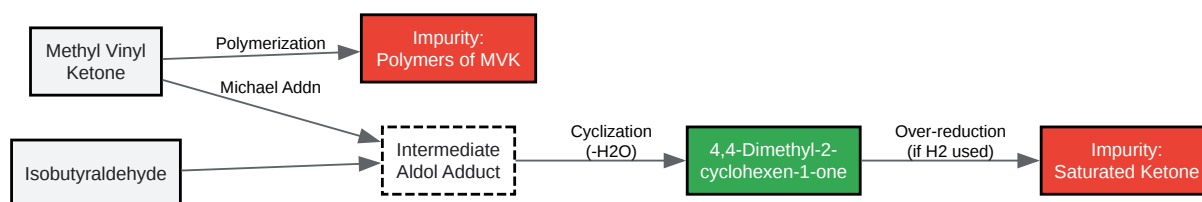
Used to detect non-volatile polymers and confirm the enone structure.^[1]

Procedure:

- Dissolve 20 mg of sample in 0.6 mL
.
• Acquire spectrum (min 8 scans, d1=5s to ensure relaxation).^{[2][3]}
- Diagnostic Signals:
 - 6.66 (d, 1H,
,
-proton).^{[1][2][3]}
 - 5.84 (d, 1H,
,
-proton).^{[1][2][3]}
 - 1.17 (s, 6H, gem-dimethyl).^{[1][2][3]}
- Impurity Flag: Look for a triplet at
~2.3-2.5 ppm lacking alkene partners—this indicates the saturated ketone (4,4-dimethylcyclohexanone).^{[1][3]}

Synthesis Pathway & Impurity Origins^{[1][12]}

Understanding the synthesis helps predict the impurities found in the CoA.^{[2][3]} The most common commercial route is the Robinson Annulation variant or Dehydrogenation.^{[2][3]}



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Figure 2: Synthesis pathway highlighting origins of common impurities. MVK polymerization leads to colored residues, while over-reduction or incomplete dehydrogenation leads to the saturated ketone.[2]

Conclusion

For high-value drug development or catalytic methodology, Technical Grade (95%) 4,4-dimethyl-2-cyclohexen-1-one is often insufficient due to the presence of the saturated ketone impurity and potential catalyst poisons (amines/water).[1]

Recommendation:

- Screen: Always run a GC-FID with an internal standard upon receipt.[1][2][3]
- Purify: If the saturated ketone exceeds 1.0%, distill the material (bp 73-74°C @ 14 mmHg).
- Store: Keep under inert gas at 4°C to prevent oxidation.

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